

Part 1: Sourcing Strategy - Navigating the Supplier Landscape

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Compound of Interest

Compound Name: 6-bromo-1-(2-[trimethylsilyl]ethoxymethyl)indole
Cat. No.: B8155804

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Direct, off-the-shelf commercial availability of 6-bromo-1-SEM-indole is limited, as it is primarily considered a synthetic intermediate rather than a widely stocked reagent. The most common and cost-effective strategy involves procuring the high-purity precursor, 6-bromo-1H-indole, and either performing the SEM-protection in-house or commissioning a custom synthesis.

Procuring the Precursor: 6-bromo-1H-indole

Numerous reputable suppliers offer high-purity 6-bromo-1H-indole. When selecting a supplier, it is crucial to assess the provided analytical data, including purity verification by HPLC or GC, and structural confirmation by ^1H NMR.

Supplier	Product Name	CAS Number	Typical Purity	Notes
Chem-Impex	6-Bromoindole	52415-29-9	≥ 98% (HPLC)[1]	A versatile intermediate for pharmaceuticals and organic synthesis.[1]
Tokyo Chemical Industry (TCI)	6-Bromoindole	52415-29-9	>98.0% (GC)	Reported to inhibit <i>Paenibacillus</i> larvae spore germination.[2]
A2B Chem	6-Bromo-1H-Indole	52415-29-9	N/A	Noted as a key building block for pharmaceuticals and agrochemicals.[3]
ChemicalBook	6-Bromo-1H-indole	52415-29-9	N/A	Provides reference to synthesis and NMR data.[4][5]

Custom Synthesis Services

For laboratories not equipped for organic synthesis or those requiring large quantities with cGMP compliance, custom synthesis is a viable option. Many chemical suppliers offer these services, where they will perform the synthesis and purification, and provide a comprehensive Certificate of Analysis (CoA) for the final product.

Key providers of custom synthesis services include:

- ChemScene[6]
- Vibrant Pharma Inc.[7]

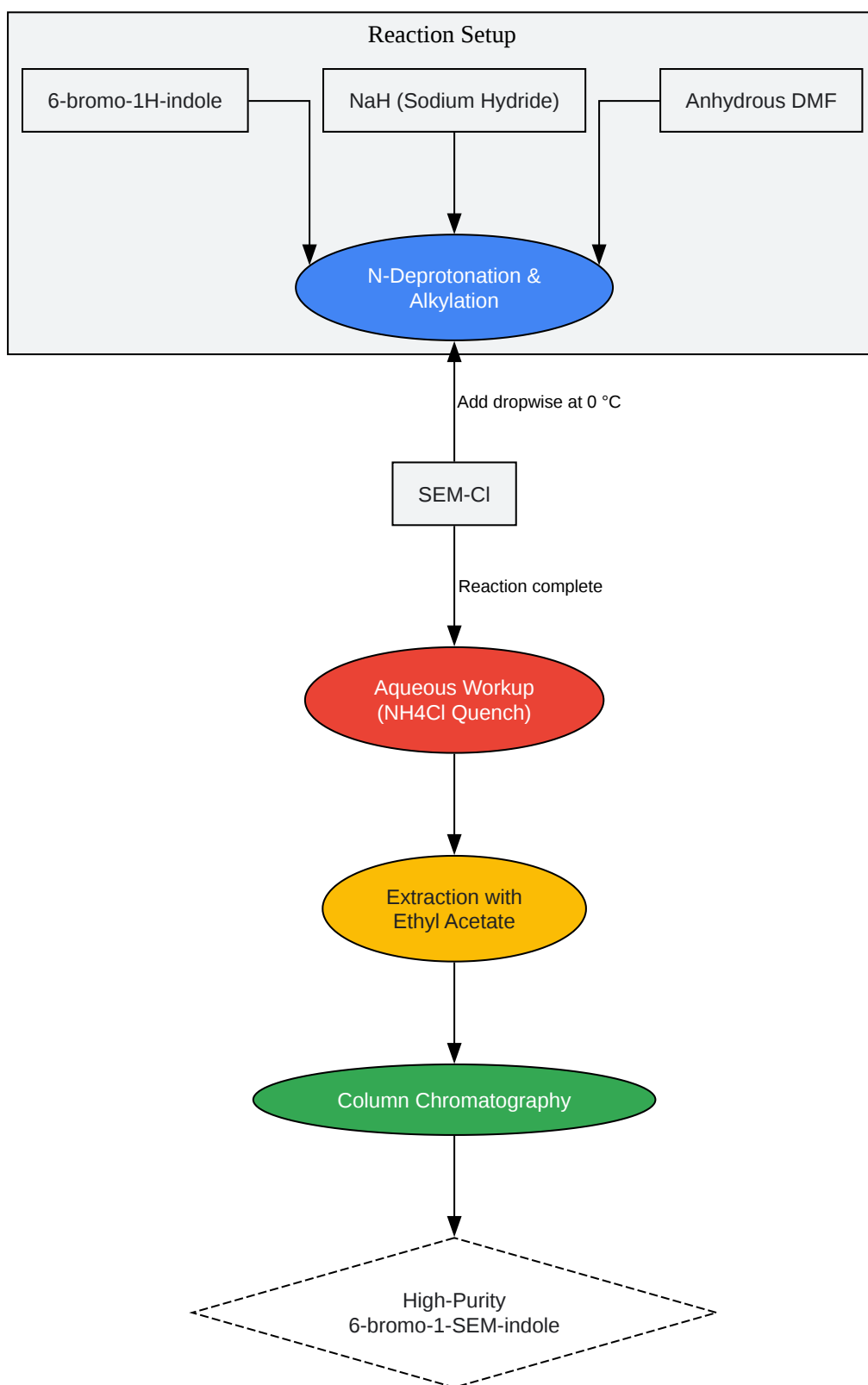
- [BenchChem](#)[8]

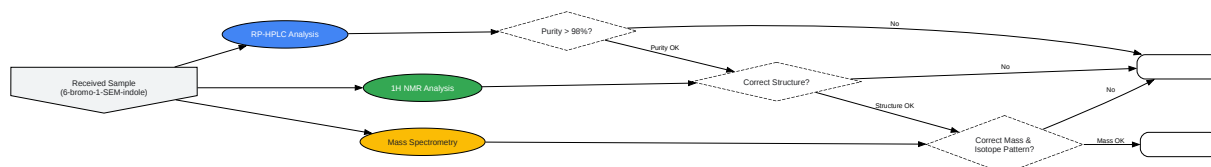
When commissioning a custom synthesis, it is imperative to clearly define the purity requirements (e.g., >98% by HPLC) and the specific analytical data required for batch release.

Part 2: In-House Synthesis and Purification

The N-protection of 6-bromo-1H-indole with a SEM group is a standard and reliable procedure. The reaction proceeds via the deprotonation of the indole nitrogen with a strong, non-nucleophilic base, followed by quenching with 2-(trimethylsilyl)ethoxymethyl chloride (SEM-Cl).

Synthesis Workflow Diagram





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Sources

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